Application Note & Protocol: Storage and Handling of 2-(2-Methylbenzyl)piperidine

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Compound of Interest

Compound Name:	*2-(2-Methylbenzyl)piperidine*
CAS No.:	*383128-20-9*
Cat. No.:	*B3041835*

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Part 1: Compound Profile & Scientific Context[2][3][4]

Identity and Physicochemical Properties

2-(2-Methylbenzyl)piperidine is a structural analog of 2-benzylpiperidine, serving as a critical scaffold in the synthesis of CNS-active agents. It is frequently utilized in the development of monoamine transporter inhibitors (DAT/NET/SERT) and acetylcholinesterase (AChE) inhibitors related to Donepezil.

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Property	Detail
CAS Number	383128-20-9 (Free Base) / Varies for salts
IUPAC Name	2-[(2-methylphenyl)methyl]piperidine
Molecular Formula	$C_{13}H_{19}N$
Molecular Weight	189.30 g/mol
Physical State	Viscous oil (Free Base) or Crystalline Solid (HCl Salt)
Solubility	Soluble in DMSO, Methanol, Ethanol, DCM; sparingly soluble in water (Free Base).[1][2][3]
pKa (Calc.)	~10.5 (Secondary amine)

Applications in Drug Discovery

This compound functions as a "privileged structure" in medicinal chemistry due to its ability to mimic the transition state of various biological targets:

- Donepezil Analogs: Used as a building block for dual-binding site AChE inhibitors for Alzheimer’s disease research.
- Psychostimulant Research: Investigated for structure-activity relationship (SAR) studies involving the dopamine transporter (DAT), often exhibiting modified potency compared to methylphenidate derivatives due to the steric bulk of the ortho-methyl group.

Part 2: Safety & Hazard Assessment (GHS)[1]

CRITICAL WARNING: As a secondary amine, this compound is prone to N-oxidation and carbamate formation upon exposure to atmospheric CO_2.

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Hazard Class	Category	Hazard Statement
Skin Corrosion	1B	H314: Causes severe skin burns and eye damage.[4][5]
Acute Toxicity	4 (Oral)	H302: Harmful if swallowed.[4][5]
Flammability	4	H227: Combustible liquid (if free base).

Personal Protective Equipment (PPE):

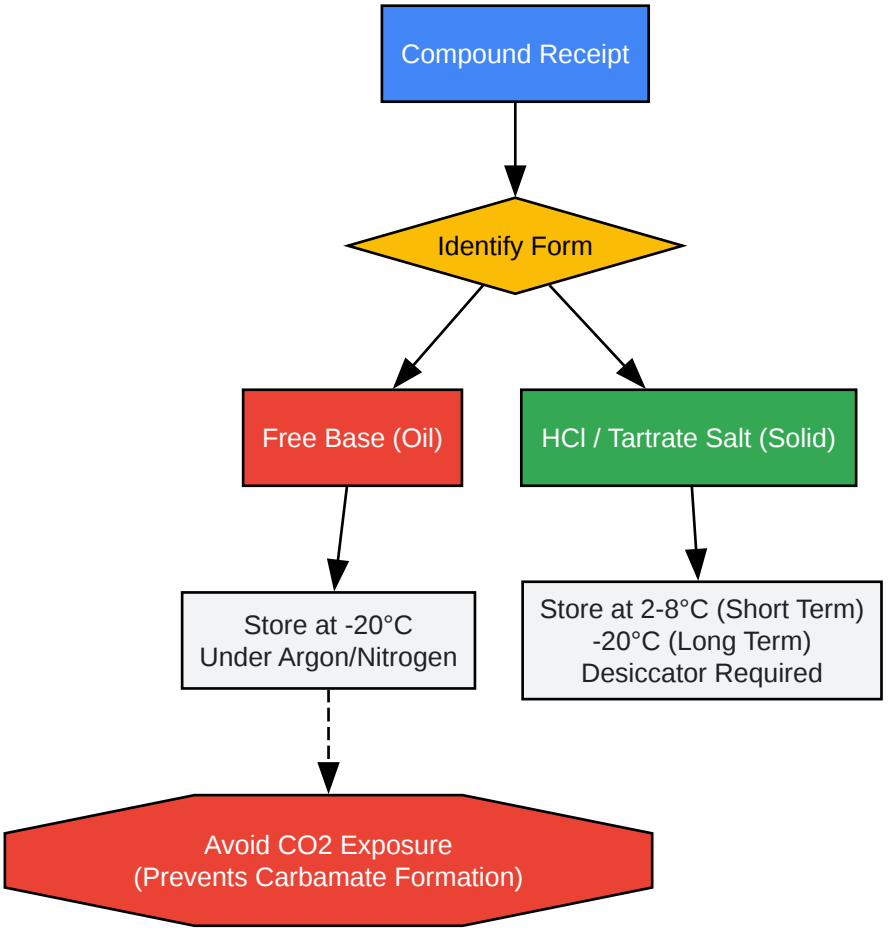
- Respiratory: N95 or P100 respirator if aerosolization is possible.
- Skin: Nitrile gloves (double-gloving recommended for stock solutions >10 mM).
- Eyes: Chemical splash goggles + Face shield if handling volumes >10 mL.

Part 3: Storage Protocols

The stability of **2-(2-Methylbenzyl)piperidine** is dictated by its protonation state. The free base is significantly more reactive and air-sensitive than the hydrochloride salt.

Decision Matrix: Storage Conditions

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Figure 1: Decision matrix for determining optimal storage conditions based on chemical form.

Protocol A: Long-Term Storage (Free Base)[1]

- Temperature: -20°C is mandatory to slow oxidation kinetics.
- Atmosphere: Must be stored under an inert atmosphere (Argon preferred over Nitrogen due to density).
- Container: Amber glass vials with Teflon-lined caps. Parafilm is insufficient; use electrical tape or shrink bands for long-term sealing.
- Mechanism of Degradation:
  - Oxidation: Formation of N-oxides.

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- Carbamation: Reaction with atmospheric CO_2 to form carbamic acid/salts (white crust formation).

Protocol B: Working Solutions

- Solvent Choice: DMSO is preferred for biological assays (stock 10-100 mM). Ethanol is suitable for chemical synthesis.
- Stability: DMSO stocks are stable for 3 months at -20°C. Avoid freeze-thaw cycles >5 times.
- Avoid: Do not store in chloroform or dichloromethane (DCM) for >24 hours, as secondary amines can react with halogenated solvents over time to form quaternary ammonium salts. [1]

Part 4: Handling & Preparation Protocols

The "Inert Blanket" Aliquoting Technique

To prevent the "white crust" formation (carbonate salt) common with benzylpiperidines:

- Equilibration: Allow the storage vial to warm to room temperature before opening. Opening a cold vial condenses atmospheric moisture, accelerating degradation.[1]
- Purging: Gently flow Argon into the headspace of the source vial for 10 seconds before and after withdrawing the sample.
- Transfer: Use a gas-tight syringe or positive-displacement pipette for viscous oils.
- Re-sealing: Flush headspace with Argon, cap tightly, and wrap with Parafilm.[1]

Quality Control (Self-Validating System)

Before using stored material for critical assays (e.g., Ki determination), validate purity:

- Visual Check: Free base should be a clear, colorless to pale yellow oil.[1] Cloudiness indicates carbonate formation or moisture uptake.
- TLC System: 10% MeOH in DCM (with 1% NH_4OH).

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- Rf shift: N-oxides typically streak or have lower Rf than the parent amine.

- NMR Check: Look for a shift in the benzylic protons (~2.5 - 3.0 ppm). Appearance of new peaks downfield suggests oxidation.

Part 5: Experimental Workflow Visualization



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Figure 2: Step-by-step workflow for handling air-sensitive amine stocks to ensure assay reproducibility.

Part 6: References

- PubChem. (n.d.). 2-Benzylpiperidine Compound Summary. National Library of Medicine. Retrieved from [Link][1]

- Journal of Medicinal Chemistry. (2010). Structure-Activity Relationships of Benzylpiperidine Derivatives as Acetylcholinesterase Inhibitors. (General reference for class applications).

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Sources

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